

# An In-depth Technical Guide to Key Chemical Compounds in Research and Development

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## Compound of Interest

**Compound Name:** 1,3-Propanediamine, N,N'-dimethyl-N-[3-(methylamino)propyl]-

**Cat. No.:** B094046

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This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of two significant compounds in the fields of chemical synthesis and pharmaceutical development: N'-[3-(dimethylamino)propyl]-N,N-dimethylpropane-1,3-diamine (CAS 6711-48-4) and 6-Methoxy-2-benzoxazolinone (CAS 532-91-2). This document is intended for researchers, scientists, and drug development professionals seeking detailed technical information and practical insights.

## Part 1: N'-[3-(dimethylamino)propyl]-N,N-dimethylpropane-1,3-diamine (CAS 6711-48-4)

N'-[3-(dimethylamino)propyl]-N,N-dimethylpropane-1,3-diamine, also known by synonyms such as 3,3'-Iminobis(N,N-dimethylpropylamine) and Tetramethyl-1,3-propylenetriamine, is a versatile amine with applications in various chemical processes.<sup>[1][2]</sup>

## Physicochemical Properties

A summary of the key physical and chemical properties of this compound is presented in the table below.

Property	Value	Reference
Molecular Formula	C10H25N3	[1][2]
Molecular Weight	187.33 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[2][4]
Melting Point	-78 °C	[5][6]
Boiling Point	128-131 °C at 20 mm Hg	[5][6]
Density	0.841 g/mL at 25 °C	[5][6]
Refractive Index	n <sub>20/D</sub> 1.449	[5][6]
Flash Point	96 °C	[4]
Solubility	Soluble in water and various organic solvents	[2]

## Reactivity and Applications

The presence of multiple amine groups imparts basicity to the molecule, allowing it to function as a nucleophile in chemical reactions.[2] Its primary applications include:

- **Reagent in Chemical Synthesis:** It is used as a reagent in the synthesis of novel anticancer agents, specifically antracenylioxazole lexitropsin conjugates.[6] It also serves as a tridentate ligand in the preparation of zinc complexes.[6]
- **Polymer Chemistry:** This compound is part of a group of hindered amine light stabilizers (HALS) that prevent the thermo-oxidative degradation of polymers like polypropylene.[6] It is also used in the formulation of spray foam insulation and other polymer products to improve surface cure and appearance.[4]
- **Proteomics Research:** It is utilized as a biochemical for proteomics research.[7]

## Safety and Handling

This compound is classified as a hazardous material. It is harmful if swallowed and toxic in contact with skin.[3][4][8] It causes severe skin burns and eye damage.[3][4][8]

#### Handling Precautions:

- Work in a well-ventilated area.[\[9\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Avoid breathing vapors or mist.[\[4\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Store in a cool, dark, and inert atmosphere.[\[5\]](#) Keep containers tightly closed in a dry and well-ventilated place.[\[10\]](#)

#### First Aid Measures:

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[10\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth. Immediately call a poison center or doctor.[\[9\]](#)

## Part 2: 6-Methoxy-2-benzoxazolinone (CAS 532-91-2)

6-Methoxy-2-benzoxazolinone (6-MBOA) is a heterocyclic compound with significant applications in pharmaceutical development and other industries.[\[11\]](#)[\[12\]](#) It is recognized for its antioxidant properties and serves as a crucial intermediate in the synthesis of various pharmaceuticals.[\[11\]](#)

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C8H7NO3	[11][13][14][15][16]
Molecular Weight	165.15 g/mol	[11][15]
Appearance	White to off-white crystalline powder	
Melting Point	151-157 °C	[11][15]
Purity	≥ 98% (HPLC)	[11]

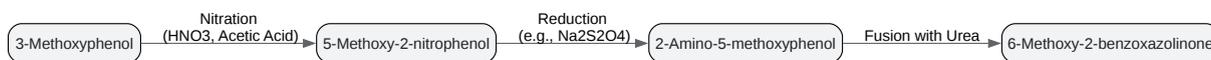
## Synthesis

An improved and simplified procedure for the synthesis of 6-Methoxy-2-benzoxazolinone has been reported.[17][18][19] The synthesis involves the nitration of 3-methoxyphenol, followed by reduction of the resulting 5-methoxy-2-nitrophenol, and subsequent fusion of the amine hydrochloride with urea.[17][18][19] A further improvement in yield can be achieved by conducting the condensation of 2-hydroxy-4-methoxyphenylammonium chloride with urea in a 1,3-butanediol solvent.[20][21]

Experimental Protocol for Synthesis:

- Nitration: Dissolve 3-methoxyphenol in glacial acetic acid and cool to 0°C. Gradually add nitric acid in glacial acetic acid. Allow the mixture to warm to room temperature and stand overnight.
- Isolation of 5-methoxy-2-nitrophenol: Filter the precipitated crystals and suspend them in water. Steam distill the suspension to obtain 5-methoxy-2-nitrophenol. The product can be recrystallized from ethanol as yellow needles.[18]
- Reduction: The reduction of the nitro compound to the corresponding amine can be performed using sodium dithionite.
- Fusion with Urea: The resulting amine hydrochloride is fused with urea to yield 6-Methoxy-2-benzoxazolinone.[17][18]

Diagram of Synthesis Pathway:



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